

Application Notes and Protocols for 4-(Methylamino)cyclohexanone Hydrochloride

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Compound of Interest

Compound Name: 4-(methylamino)cyclohexanone hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **4-(methylamino)cyclohexanone hydrochloride** as a versatile chemical intermediate in the synthesis of pharmacologically active molecules. The primary application highlighted is its use as a precursor in the synthesis of 4-amino-4-aryl-cyclohexanone derivatives, a class of compounds that has shown potential as analgesics.

Introduction

4-(Methylamino)cyclohexanone hydrochloride is a cyclic ketone with a secondary amine functionality. This bifunctional nature makes it a valuable building block in organic synthesis, particularly in the construction of complex molecular scaffolds for drug discovery. Its primary utility lies in its role as a precursor to more complex molecules with potential therapeutic applications.

Physicochemical Properties

A summary of the key physicochemical properties of 4-(methylamino)cyclohexanone and its hydrochloride salt is presented in Table 1.

Table 1: Physicochemical Properties of 4-(Methylamino)cyclohexanone and its Hydrochloride Salt

Property	4-(Methylamino)cyclohexanone	4-(Methylamino)cyclohexanone Hydrochloride
Molecular Formula	C ₇ H ₁₃ NO	C ₇ H ₁₄ ClNO
Molecular Weight	127.18 g/mol	163.65 g/mol
CAS Number	2976-84-3	1260794-25-9
Appearance	Not specified in literature	White to off-white solid
Solubility	Soluble in polar organic solvents	Soluble in water and polar organic solvents

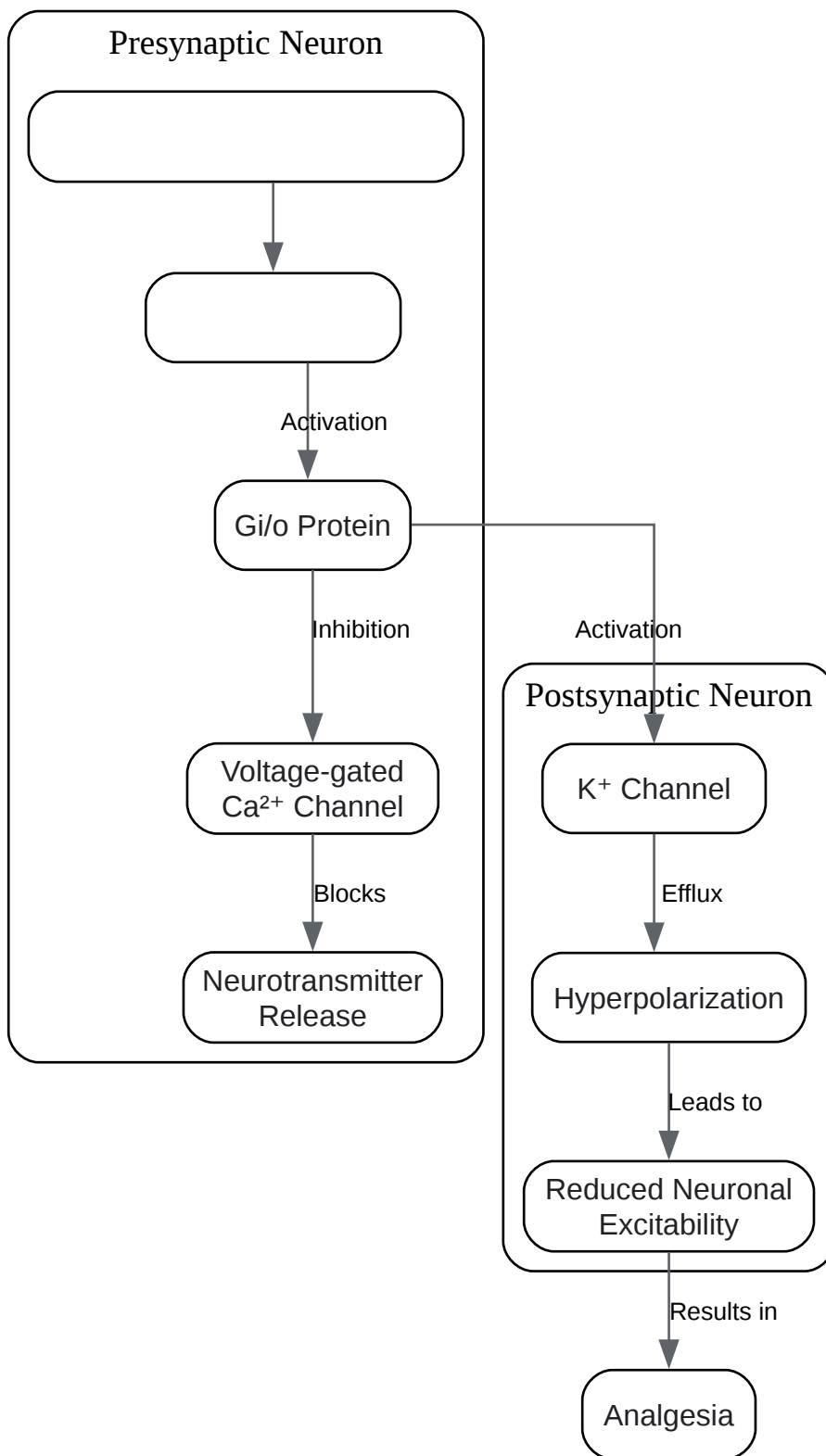
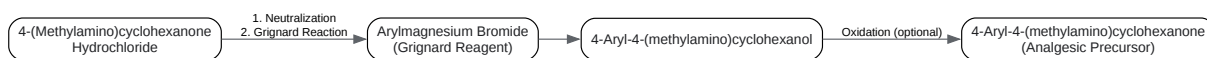
Applications in Organic Synthesis

The primary application of **4-(methylamino)cyclohexanone hydrochloride** is as a key intermediate in the synthesis of novel analgesic compounds. Specifically, it can be utilized in the preparation of 4-amino-4-aryl-cyclohexanones, which have demonstrated analgesic and, in some cases, narcotic antagonist activities. The synthesis of these target molecules typically involves the addition of an aryl group to the carbonyl carbon of the cyclohexanone ring.

Synthesis of 4-Aryl-4-(methylamino)cyclohexanone Derivatives

A key reaction for the synthesis of 4-aryl-4-(methylamino)cyclohexanone derivatives is the Grignard reaction. This involves the nucleophilic addition of an organomagnesium halide (Grignard reagent) to the ketone functionality of 4-(methylamino)cyclohexanone. The subsequent workup yields the corresponding tertiary alcohol, which can then be further processed if necessary.

Conceptual Synthetic Workflow:



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